

Chemical Identity: CAS Number and Synonyms

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Compound of Interest

Compound Name: *pyridine-4-thiol*

Cat. No.: B7777008

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Pyridine-4-thiol is a derivative of pyridine and is recognized by its unique CAS Registry Number. It is also known by a variety of synonyms in scientific literature and commercial catalogs.

- CAS Registry Number: 4556-23-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Synonyms: 4-Mercaptopyridine, 4-Pyridinethiol, **Pyridine-4-thiolate**, 4-Thiopyridine, 4-Sulfanylpyridine, 4-Sulphydrylpyridine, Mercaptopyridine, NSC 76036, Pyridine-4(1H)-thione, 4-Pyridimethiol, 4-mercapto-pyridin, 4-PYRIDYL MERCAPTAN.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Physicochemical and Computational Data

The properties of **pyridine-4-thiol** have been characterized through various experimental and computational methods. These data are crucial for its application in synthesis and for understanding its behavior in different environments.

Property	Value
Molecular Formula	C ₅ H ₅ NS
Molecular Weight	111.16 g/mol , 111.17 g/mol , 111.165 g/mol [1] [2][3][5][6]
Appearance	Yellow to yellow-green or brown crystalline powder.[6][8][10]
Melting Point	182-189 °C[3][5][6]
Boiling Point	194.0 ± 13.0 °C (Predicted)[3][6]
Density	1.161 g/cm ³ (Estimate)[3][6]
pKa	pK1: 1.43 (+1); pK2: 8.86 (0) (at 20°C)[6]
Solubility	Soluble in DMSO and Methanol.[6] Moderately soluble in water, with solubility increasing in alkaline conditions.[11]
Storage Temperature	0-8 °C[5][6]
Topological Polar Surface Area (TPSA)	12.89 Å ² [1]
LogP (octanol/water)	1.3703[1]
Hydrogen Bond Donors	1[1]
Hydrogen Bond Acceptors	2[1]
Rotatable Bonds	0[1]

Synthesis and Purification

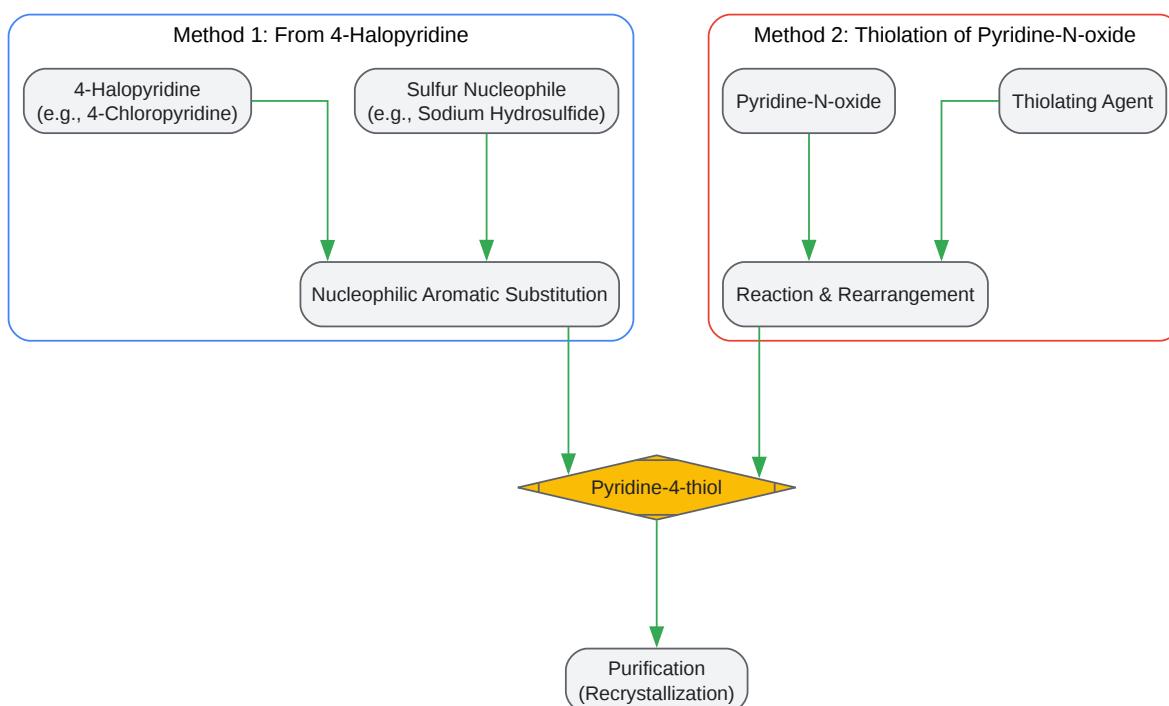
Pyridine-4-thiol can be synthesized through several routes, typically involving the introduction of a thiol group onto the pyridine ring.

General Synthesis Methods

Two common methods for the synthesis of **pyridine-4-thiol** are:

- From Halogenated Pyridines: A widely used method involves the reaction of a 4-halogenated pyridine, such as 4-chloropyridine or 4-bromopyridine, with a sulfur nucleophile like sodium hydride in a suitable solvent (e.g., alcohols, dimethyl sulfoxide).[12] The halogen atom is displaced by the sulfur-containing group to yield the target compound.[12]
- Reaction with a Base: **Pyridine-4-thiolate**, the salt form, can be readily prepared by treating **pyridine-4-thiol** with a base such as sodium hydroxide or potassium hydroxide in a neutralization reaction.[12]

General Synthesis Workflow for Pyridine-4-thiol

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Caption: General synthetic routes to **Pyridine-4-thiol**.

Experimental Protocol: Purification

A common method for the purification of **pyridine-4-thiol** is recrystallization. The following protocol is based on established procedures[6]:

- Dissolve approximately 45g of crude **pyridine-4-thiol** in 100mL of boiling water. Activated charcoal can be added to decolorize the solution.
- Filter the hot solution to remove insoluble impurities and charcoal.
- Precipitate the product by adding 50% aqueous sodium hydroxide (~80mL) until the pH of the solution is approximately 6.
- Collect the precipitate and dissolve it in ethanol.
- Evaporate the ethanol to dryness.
- Crystallize the resulting solid from boiling ethanol (~100mL), again using charcoal if necessary.
- The final product should be yellow, flat hexagonal plates. The compound readily sublimes in a vacuum.[6]

Chemical Properties and Tautomerism

Like other mercaptopyridines, **pyridine-4-thiol** exists in equilibrium with its tautomeric form, pyridine-4(1H)-thione.[8][13] This thiol-thione tautomerism is a critical aspect of its chemistry, influencing its reactivity and interaction with other molecules. The thione form is often favored in various conditions.[13] The sulfur atom in the thiol form is a potent nucleophile, allowing it to participate in various chemical reactions.[11]

Caption: Thiol-Thione tautomerism of **Pyridine-4-thiol**.

Applications in Research and Drug Development

Pyridine-4-thiol serves as a versatile intermediate and building block in various scientific fields.

- Pharmaceutical Synthesis: It is a key intermediate in the synthesis of pharmaceuticals.[7][12] For instance, it is used in the preparation of certain cephalosporin antibiotics.
- Coordination Chemistry: The sulfur and nitrogen atoms can act as coordination sites, allowing **pyridine-4-thiol** to form complexes with various metal ions.[12] These complexes may possess unique catalytic, optical, or electronic properties.[12]
- Biochemical Research: It is used as a redox reagent for the in vitro refolding of recombinant proteins, such as single-chain Fv fragments (scFvOx).[6] It has also been employed in enzymatic assays, for example, to measure alliinase activity.[6]
- Materials Science: **Pyridine-4-thiol** has been used as a probe molecule in surface-enhanced Raman spectroscopy (SERS) studies, particularly with gold nanoparticles, to investigate molecular adsorption and interactions at the nanoscale.[6][14]

Biological Activity

While the pyridine scaffold is a cornerstone in medicinal chemistry, found in drugs with a vast range of activities, specific biological data for **pyridine-4-thiol** itself is limited in publicly available literature.[15][16][17][18] The broader class of pyridine derivatives exhibits significant biological activities, including:

- Anticancer[15][18]
- Antimicrobial[15][19]
- Anti-inflammatory[15][20]
- Antiviral and Anticoagulant properties[15]

Thioalkyl derivatives of pyridine have shown promise as neuropsychiatric agents with anticonvulsant, anxiolytic, and antidepressant effects.[21] The thiol group itself is a critical functional group in biological systems, participating in redox signaling and cellular responses to stress through various modifications like S-nitrosation and S-glutathiolation.[22][23] Given its structure, **pyridine-4-thiol** is considered a valuable lead compound that can be modified to develop drugs with specific biological activities.[12]

Safety Information

Pyridine-4-thiol is classified as an irritant and requires careful handling in a laboratory setting.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][6]
- GHS Pictogram: GHS07 (Exclamation Mark).[1][6]
- Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1][6]
- Toxicity: The intravenous LD50 in mice is reported as 178 mg/kg.[10] It is considered a skin and strong eye irritant.[10][24]

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